

Technical Guide: Stability & Storage of 5-Methylthiophene-3-carbohydrazide

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Compound of Interest

Compound Name: 5-Methylthiophene-3-carbohydrazide

CAS No.: 524731-02-0

Cat. No.: B1275086

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Executive Summary

5-Methylthiophene-3-carbohydrazide (CAS: 524731-02-0) is a functionalized heteroaromatic building block frequently employed in the synthesis of bioactive scaffolds (e.g., antimicrobial hydrazones, anticancer agents).^{[1][2]} Its chemical integrity is defined by the hydrazide moiety (-CONHNH₂) attached to the electron-rich thiophene ring.

While the thiophene core provides relative aromatic stability, the hydrazide tail is chemically labile. It acts as a "soft" nucleophile and a reducing agent, making the compound susceptible to oxidative degradation, hydrolytic cleavage, and condensation reactions with ubiquitous carbonyl impurities.

Critical Storage Directive: Store at -20°C under an inert atmosphere (Argon/Nitrogen) in amber glass.

Physicochemical Profile

Understanding the molecule's physical state is the first step in predicting its degradation kinetics.

Property	Value / Description	Technical Implication
Molecular Weight	156.21 g/mol	Low MW facilitates volatilization of degradation byproducts (e.g., hydrazine).
Appearance	White to off-white solid	Yellowing indicates oxidation (formation of azo/azoxy species).
Solubility	DMSO, DMF, Methanol	Poor water solubility (neutral pH). Avoid storing in protic solvents for long periods.
pKa (Calculated)	~3.5 (Thiophene proton) ~11.5 (Hydrazide -NH)	Stable at neutral pH; rapid hydrolysis in strong acid/base.
Hygroscopicity	Moderate	Hydrazides can form hydrates, accelerating hydrolytic cleavage.

Stability Assessment & Degradation Mechanisms

The stability of **5-Methylthiophene-3-carbohydrazide** is governed by three primary stress vectors: Oxidative Stress, Hydrolytic Stress, and Photolytic Stress.

Oxidative Instability (The Primary Threat)

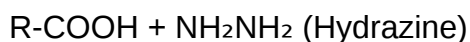
The terminal nitrogen of the hydrazide group is electron-rich. Exposure to atmospheric oxygen, especially in solution, facilitates a radical-mediated oxidation mechanism.

- Mechanism: Auto-oxidation leads to the formation of diimide intermediates and potentially azo-dimers.
- Visual Indicator: Samples turning from white to yellow/orange.

Hydrolytic Cleavage

While the amide bond is resonance-stabilized, the presence of moisture (hygroscopicity) can catalyze hydrolysis, reverting the compound to its parent acid.

- Reaction: $\text{R-CONHNH}_2 + \text{H}_2\text{O}$



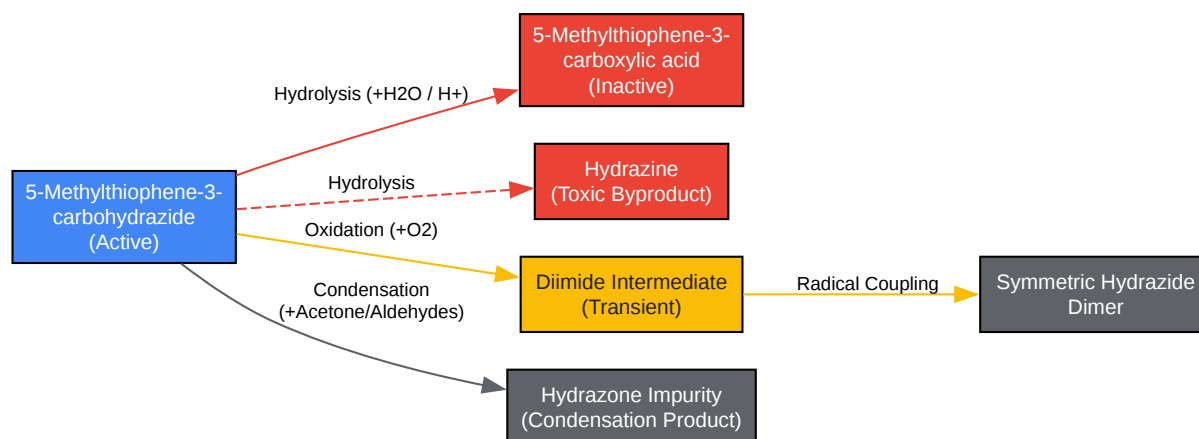
- Toxicity Risk: This pathway releases free hydrazine, a known carcinogen and strong reducing agent.

Photostability

Thiophene rings exhibit UV absorption bands. Prolonged exposure to light can induce photo-oxidation of the sulfur atom (forming sulfoxides) or radical abstraction at the methyl group.

Degradation Pathway Diagram

The following diagram visualizes the critical degradation nodes.



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Figure 1: Primary degradation pathways including hydrolysis (red), oxidation (yellow), and solvent condensation (grey).

Storage & Handling Protocols

Long-Term Storage (Solid State)

To maximize shelf-life (>2 years), strictly adhere to the "Cold-Dry-Dark-Inert" protocol.

- **Temperature:** Store at -20°C (-4°F). Lower temperatures reduce the kinetic rate of auto-oxidation.
- **Atmosphere:** Purge the headspace of the vial with Argon (preferred) or Nitrogen before sealing. Argon is heavier than air and provides a better blanket.
- **Container:** Use Amber borosilicate glass vials with Teflon-lined screw caps. Avoid plastic containers for long-term storage as they are permeable to moisture and oxygen.
- **Desiccation:** Store the vial inside a secondary container (e.g., a jar) containing active desiccant (silica gel or Drierite).

Handling in Solution (Assay Preparation)

Hydrazides are reactive nucleophiles. Improper solvent choice can destroy the sample before the assay begins.

- **Avoid Ketones/Aldehydes:** NEVER dissolve in Acetone, MEK, or unpurified alcohols containing aldehyde traces. The hydrazide will react rapidly to form hydrazones.
- **Preferred Solvents:** Anhydrous DMSO or DMF.
- **Working Life:**
 - Room Temp: Use within 4 hours.
 - 4°C: Stable for 24-48 hours.
 - Freeze/Thaw: Avoid.^{[3][4][5][6][7]} Aliquot stock solutions immediately after preparation.

Quality Control & Self-Validating Systems

Do not assume purity based on the label. Implement these checks to validate sample integrity.

Visual Inspection (First Line of Defense)

- Pass: Free-flowing white powder.
- Fail: Clumping (moisture ingress) or Yellow/Brown discoloration (oxidation).

HPLC-UV Analytical Method

A standard reverse-phase method can separate the parent hydrazide from its acid degradation product.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid (Acidic pH stabilizes the hydrazide).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Thiophene absorption).
- Validation Criteria:
 - Parent Peak: ~156 Da (M+H).
 - Impurity 1 (Acid): ~142 Da (Hydrolysis product).
 - Impurity 2 (Hydrazone): Variable mass depending on solvent contaminant (e.g., M+40 for acetone adduct).

NMR Check (Quick Purity Verification)

- Key Signal: Look for the hydrazide protons.
 - Broad singlet at ~9.0 - 10.0 ppm (CONH).
 - Broad singlet at ~4.0 - 5.0 ppm (NH₂).

- Degradation Flag: Disappearance of the NH₂ signal and sharpening of aromatic peaks often indicate hydrolysis to the carboxylic acid.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6502011, **5-Methylthiophene-3-carbohydrazide** derivatives. Retrieved from [[Link](#)] (Data inferred from aldehyde/acid precursors).
- Organic Chemistry Portal (2024). Stability and Reactivity of Hydrazides and Hydrazine Derivatives. Retrieved from [[Link](#)]
- International Atomic Energy Agency (2025). Radiolytic degradation of thiophene: Performance and pathways. Retrieved from [[Link](#)]

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Sources

- 1. [524731-02-0|5-Methylthiophene-3-carbohydrazide|BLD Pharm \[bldpharm.com\]](#)
- 2. [5-Methylthiophene-3-carbaldehyde | C6H6OS | CID 6502011 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [fishersci.com \[fishersci.com\]](#)
- 4. [cdnisotopes.com \[cdnisotopes.com\]](#)
- 5. [store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- 6. [aksci.com \[aksci.com\]](#)
- 7. [arxada.com \[arxada.com\]](#)
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